

# GHS hazard statements for isopropyl salicylate

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## Compound of Interest

Compound Name: *Isopropyl salicylate*

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## An In-depth Technical Guide to the GHS Hazard Statements for **Isopropyl Salicylate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) hazard statements associated with **isopropyl salicylate**. Due to inconsistencies in classifications across various suppliers, this document aims to present a consolidated view of the available data to aid researchers, scientists, and drug development professionals in conducting accurate risk assessments. The information is compiled from various safety data sheets (SDS) and chemical databases.




## Executive Summary

**Isopropyl salicylate** (CAS No. 607-85-2) is a benzoate ester widely used in cosmetic and fragrance industries. Its GHS classification is not uniform across all suppliers, leading to different hazard communications. This guide summarizes the reported GHS classifications, provides available physicochemical and toxicological data, and outlines the criteria for these classifications to offer a clearer understanding of the potential hazards. The lack of publicly available, definitive quantitative toxicity data likely contributes to the observed discrepancies in classification.

## GHS Hazard Classification Overview

The GHS classification for **isopropyl salicylate** varies among suppliers. The following table summarizes the range of classifications found in publicly available safety data sheets and chemical databases.

Table 1: Summary of GHS Classifications for **Isopropyl Salicylate** from Various Sources

GHS Element	Classification 1	Classification 2	Classification 3
Pictogram(s)			
Signal Word	Danger	Warning	Warning
Hazard Statements (H-Statements)	H301: Toxic if swallowed.[1]	H227: Combustible liquid.[2][3] H315: Causes skin irritation.[2][3][4] H319: Causes serious eye irritation.[2][3][4] H335: May cause respiratory irritation.[2][3]	H411: Toxic to aquatic life with long lasting effects.[5][6]
Precautionary Statements (P-Statements)	P264, P270, P301+P310, P405, P501.[1]	P210, P261, P264, P271, P280, P302+P352, P304+P340, P305+P351+P338, P312, P332+P313, P337+P313, P362, P403+P233, P403+P235, P405, P501.[2][3]	P273, P391, P501.[5][6][7]

Note: The pictograms are representations based on the hazard statements.

## Physicochemical Properties

Understanding the physicochemical properties of a substance is crucial for evaluating its potential hazards.

Table 2: Physicochemical Properties of **Isopropyl Salicylate**

Property	Value	Source(s)
Molecular Formula	C <sub>10</sub> H <sub>12</sub> O <sub>3</sub>	[6][8]
Molecular Weight	180.20 g/mol	[5][8]
Appearance	Clear, colorless to very slightly yellow liquid	[1][4]
Boiling Point	238.0 °C (460.4 °F; 511.1 K)	[6]
Density	1.060 - 1.09 g/cm <sup>3</sup>	[3][6]
Flash Point	> 93 °C (> 199.4 °F)	[9]
Water Solubility	Sparingly soluble	[6]
Vapor Density	6.21	[3]

## Toxicological Data

A critical aspect of GHS classification is the availability of quantitative toxicological data. For **isopropyl salicylate**, specific experimental data such as LD50 (median lethal dose) and LC50 (median lethal concentration) are not readily available in the public domain. Most safety data sheets indicate "No data available" for acute toxicity.

The varied GHS classifications suggest that different suppliers may have access to proprietary data, or they may be using read-across methods from structurally similar substances. For context, the "Amended Safety Assessment of Salicylic Acid and Salicylates as Used in Cosmetics" provides data for other salicylate esters, but not for **isopropyl salicylate** specifically.[2]

## Experimental Protocols and GHS Classification Criteria

While specific experimental protocols for **isopropyl salicylate** are not available, this section outlines the general GHS criteria for the hazard statements that have been associated with it. This information helps in understanding the basis for the classifications.

## Acute Oral Toxicity (H301: Toxic if swallowed)

This classification falls under GHS Acute Toxicity Category 3. The criteria for this category are:

- LD50 (oral, rat):  $> 50$  and  $\leq 300$  mg/kg body weight.

The "Danger" signal word and the skull and crossbones pictogram are associated with this level of toxicity.

## Skin Corrosion/Irritation (H315: Causes skin irritation)

This is classified under GHS Skin Irritation Category 2. The classification is based on:

- Animal studies: Production of reversible damage to the skin following an exposure of up to 4 hours.
- Human data: Evidence of reversible skin irritation.

The "Warning" signal word and the exclamation mark pictogram are used for this hazard.

## Serious Eye Damage/Eye Irritation (H319: Causes serious eye irritation)

This corresponds to GHS Eye Irritation Category 2A. The criteria include:

- Animal studies: Production of changes in the eye which are fully reversible within an observation period of 21 days.
- Human data: Evidence of reversible eye irritation.

This hazard is also indicated by the "Warning" signal word and the exclamation mark pictogram.

## Specific Target Organ Toxicity - Single Exposure (H335: May cause respiratory irritation)

This classification falls under GHS STOT-SE Category 3. It is assigned when there is evidence of transient respiratory tract irritation.

## Hazardous to the Aquatic Environment - Chronic Hazard (H411: Toxic to aquatic life with long lasting effects)

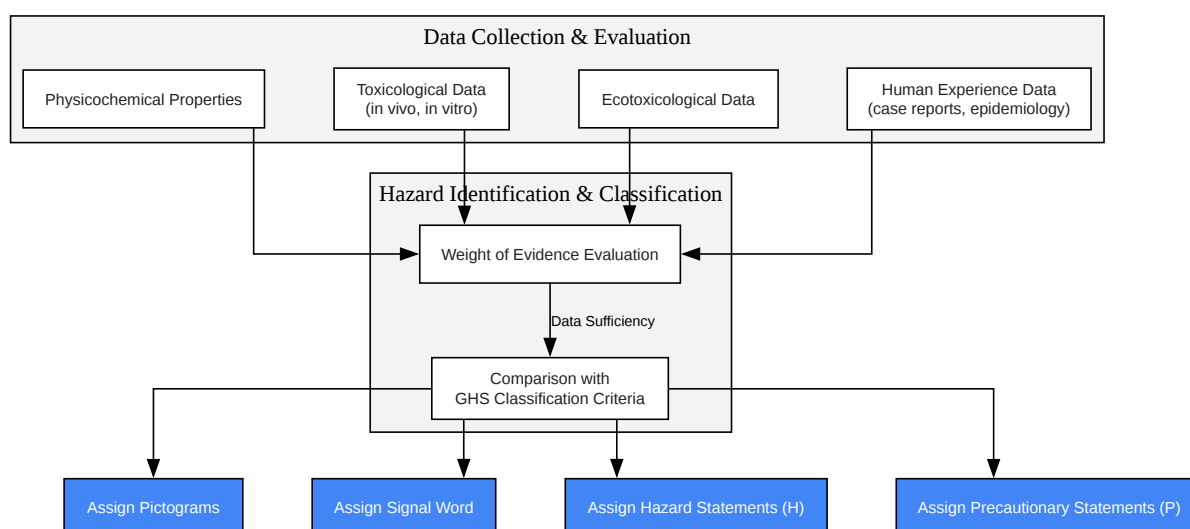
This is classified under GHS Aquatic Chronic Category 2. The criteria for this classification involve:

- Acute toxicity: LC50/EC50 values for fish, crustaceans, or algae between 1 and 10 mg/L.
- And the substance is not rapidly degradable or has a high potential for bioaccumulation ( $BCF \geq 500$  or  $\log Kow \geq 4$ ).

The "Warning" signal word and the environment pictogram are associated with this hazard.

## GHS Classification Workflow

The following diagram illustrates the logical workflow for classifying a chemical substance according to GHS, from data collection to the assignment of hazard statements.



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Caption: GHS Hazard Classification Workflow.

## Conclusion

The GHS classification of **isopropyl salicylate** is inconsistent across different suppliers, which presents a challenge for researchers and professionals in drug development. The primary classifications range from acute oral toxicity to skin, eye, and respiratory irritation, as well as chronic aquatic toxicity. This variability is likely due to the absence of publicly available, comprehensive toxicological data, leading to reliance on varied data sources or predictive models.

For a conservative and safety-oriented approach, it is recommended that users consider all potential hazards identified by different suppliers until definitive data becomes available. Professionals handling **isopropyl salicylate** should implement control measures appropriate for a substance that may be a skin, eye, and respiratory irritant, is potentially toxic if swallowed, and poses a hazard to the aquatic environment. Reviewing the specific safety data sheet provided by the supplier from whom the chemical was procured is essential for compliance and safety.

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